

Application Note and Protocol: Preparation of N-Desmethyl Imatinib-d8 Stock Solution

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Compound of Interest

Compound Name: *N-Desmethyl Imatinib-d8*

Cat. No.: B562160

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Audience: Researchers, scientists, and drug development professionals.

Introduction

N-Desmethyl Imatinib-d8 is the deuterated form of N-Desmethyl Imatinib, a major active metabolite of Imatinib. Imatinib is a tyrosine kinase inhibitor used in the treatment of various cancers. The deuterated analog serves as an essential internal standard for quantitative bioanalytical assays, such as liquid chromatography-mass spectrometry (LC-MS), ensuring accuracy and precision in determining the concentration of N-Desmethyl Imatinib in biological matrices. This document provides a detailed protocol for the preparation of a stock solution of **N-Desmethyl Imatinib-d8**.

Physicochemical and Solubility Data

A summary of the key quantitative data for **N-Desmethyl Imatinib-d8** is presented in the table below for easy reference.

Property	Value	Citations
Molecular Formula	C ₂₈ H ₂₁ D ₈ N ₇ O	[1][2][3]
Molecular Weight	487.63 g/mol	[1][2][4]
CAS Number	1185103-28-9	[1][3][5]
Appearance	Solid, Light yellow to yellow	[1]
Purity	≥95% (HPLC)	[6]
Solubility in DMSO	100 mg/mL (205.07 mM); requires sonication. It is important to use newly opened DMSO as it is hygroscopic, which can affect solubility.	[1][7]
Solubility in Ethanol	Approximately 0.2 mg/mL	[8]
Solubility in DMF	Approximately 16 mg/mL	[8]

Experimental Protocol

This protocol outlines the procedure for preparing a 1 mg/mL stock solution of **N-Desmethyl Imatinib-d8** in Dimethyl Sulfoxide (DMSO).

Materials and Equipment:

- **N-Desmethyl Imatinib-d8** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), reagent grade or higher
- Analytical balance
- Calibrated pipettes
- Amber glass vial with a PTFE-lined cap
- Vortex mixer

- Sonicator (water bath)
- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

Safety Precautions:

- Handle **N-Desmethyl Imatinib-d8** in a well-ventilated area or a chemical fume hood.[9]
- Wear appropriate PPE, including safety glasses, a lab coat, and gloves.[9]
- Refer to the Safety Data Sheet (SDS) for comprehensive safety information before handling the compound.[9][10]
- Avoid inhalation of dust and contact with skin and eyes.[9]

Procedure:

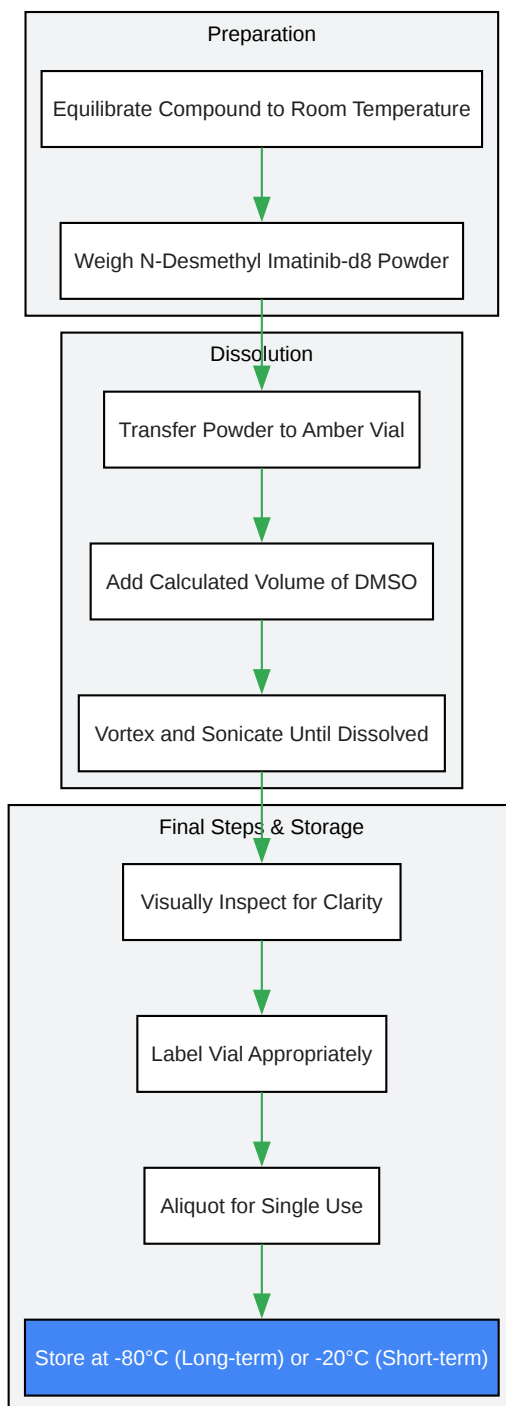
- Equilibration: Allow the vial containing the **N-Desmethyl Imatinib-d8** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: Accurately weigh the desired amount of **N-Desmethyl Imatinib-d8** powder using an analytical balance. For example, to prepare 1 mL of a 1 mg/mL stock solution, weigh 1 mg of the powder.
- Dissolution:
 - Transfer the weighed powder into a clean, dry amber glass vial.
 - Add the calculated volume of DMSO to the vial. For a 1 mg/mL solution, add 1 mL of DMSO.
 - Tightly cap the vial.
- Mixing and Sonication:
 - Vortex the vial for 1-2 minutes to facilitate dissolution.

- If the solid does not fully dissolve, place the vial in a sonicator water bath and sonicate until the solution is clear.^{[1][7]} This may take several minutes. Gentle heating can also aid dissolution, but care should be taken to avoid degradation.^[1]
- Verification and Storage:
 - Visually inspect the solution to ensure that all the solid has dissolved and the solution is clear.
 - Label the vial clearly with the compound name, concentration, solvent, preparation date, and initials of the preparer.
 - For long-term storage, the stock solution should be stored at -80°C , which allows for stability for up to 6 months.^{[1][7]} For short-term storage, -20°C is suitable for up to 1 month.^{[1][7]}
 - It is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.^[1]

Diagrams

Experimental Workflow for Stock Solution Preparation

Workflow for N-Desmethyl Imatinib-d8 Stock Solution Preparation

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Caption: Workflow for preparing the **N-Desmethyl Imatinib-d8** stock solution.

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